

# Thiophene-2-carbohydrazide CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Thiophene-2-carbohydrazide

Cat. No.: B147627

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## An In-depth Technical Guide to Thiophene-2-carbohydrazide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Thiophene-2-carbohydrazide**, a versatile heterocyclic compound with significant applications in medicinal chemistry and drug discovery. This document details its chemical properties, synthesis methodologies, and its role as a scaffold for the development of potent therapeutic agents.

## Core Chemical and Physical Data

**Thiophene-2-carbohydrazide** is a foundational building block in the synthesis of a wide array of biologically active molecules. Its chemical structure, combining a thiophene ring with a carbohydrazide moiety, imparts unique properties that make it a valuable precursor in the development of novel therapeutic agents.

Property	Value	Citations
CAS Number	2361-27-5	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C <sub>5</sub> H <sub>6</sub> N <sub>2</sub> OS	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	142.18 g/mol	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
IUPAC Name	thiophene-2-carbohydrazide	<a href="#">[1]</a>
Synonyms	2-Thenoylhydrazine, 2-Thiophenecarboxylic acid hydrazide	<a href="#">[1]</a>
Physical State	Solid	<a href="#">[4]</a>
Purity	>98.0% (HPLC)	<a href="#">[4]</a>

## Synthesis and Experimental Protocols

The synthesis of **Thiophene-2-carbohydrazide** can be achieved through several efficient methods. The most common approaches involve the hydrazinolysis of a corresponding thiophene-2-carboxylic acid ester or the direct condensation of thiophene-2-carboxylic acid with hydrazine hydrate.

### Protocol 1: Hydrazinolysis of Methyl Thiophene-2-carboxylate

This protocol describes a microwave-assisted synthesis that offers a rapid and high-yield production of **Thiophene-2-carbohydrazide**.[\[3\]](#)

Materials:

- Methyl thiophene-2-carboxylate
- Hydrazine monohydrate
- Methanol
- Water

- Standard laboratory glassware
- Kitchen microwave (1500 W)

Procedure:

- Dissolve methyl thiophene-2-carboxylate (1.0 mmol) and hydrazine monohydrate (5.0 mmol) in a 40 ml mixture of water and methanol in a 250 ml round-bottom flask.
- Add a few boiling chips to the flask to prevent bumping.
- Set up an effective reflux system to avoid solvent evaporation during microwave irradiation.
- Subject the reaction mixture to microwave radiation for 5 minutes.
- After irradiation, immediately cool the reaction mixture in an ice bath.
- Collect the resulting white precipitate by filtration.
- The yield of **Thiophene-2-carbohydrazide** is approximately 86.7%.[\[3\]](#)

Protocol 2: Conventional Synthesis via Activated Esters

This method involves the activation of 2-thiophenecarboxylic acid followed by treatment with hydrazine.[\[1\]](#)

Materials:

- 2-Thiophenecarboxylic acid
- 1-Hydroxybenzotriazole (HOBt)
- Dicyclohexylcarbodiimide (DCCI)
- Hydrazine hydrate
- Appropriate solvents (e.g., DMF, DCM)

Procedure:

- Activate 2-thiophenecarboxylic acid by reacting it with HOBt and DCCl to form an activated ester or a mixed anhydride intermediate.
- Treat the activated intermediate with hydrazine hydrate.
- The subsequent hydrazinolysis affords **Thiophene-2-carbohydrazide** in excellent yields.[1]

## Biological Significance and Applications

**Thiophene-2-carbohydrazide** serves as a critical pharmacophore and a versatile synthetic intermediate for the generation of a diverse range of heterocyclic compounds with significant therapeutic potential.[2] Its derivatives have demonstrated a wide spectrum of biological activities, including anticancer and antimicrobial effects.[2][5][6]

### Anticancer Activity:

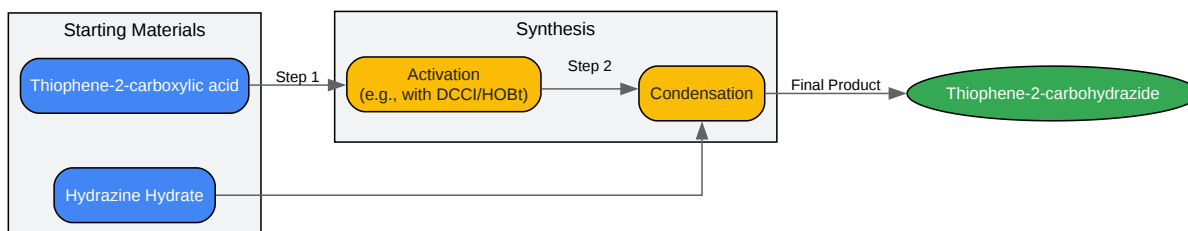
Derivatives of **Thiophene-2-carbohydrazide**, particularly hydrazones, have shown promising anticancer properties. These compounds can induce apoptosis in cancer cells through mitochondrial-mediated pathways, which involve the activation of caspases and the release of cytochrome c.[7] Molecular docking studies have suggested that these derivatives can bind to and inhibit key enzymes involved in cancer progression, such as COX-2 and 5-LOX.[3]

### Antimicrobial Activity:

Thiophene-based heterocycles derived from **Thiophene-2-carbohydrazide** have been synthesized and evaluated for their antimicrobial activity against various pathogens, including methicillin-resistant *Staphylococcus aureus* (MRSA), *Escherichia coli*, and *Clostridium difficile*. [1][6] Molecular docking studies indicate that these compounds may exert their antimicrobial effects by binding to essential bacterial enzymes like D-alanine ligase.[1]

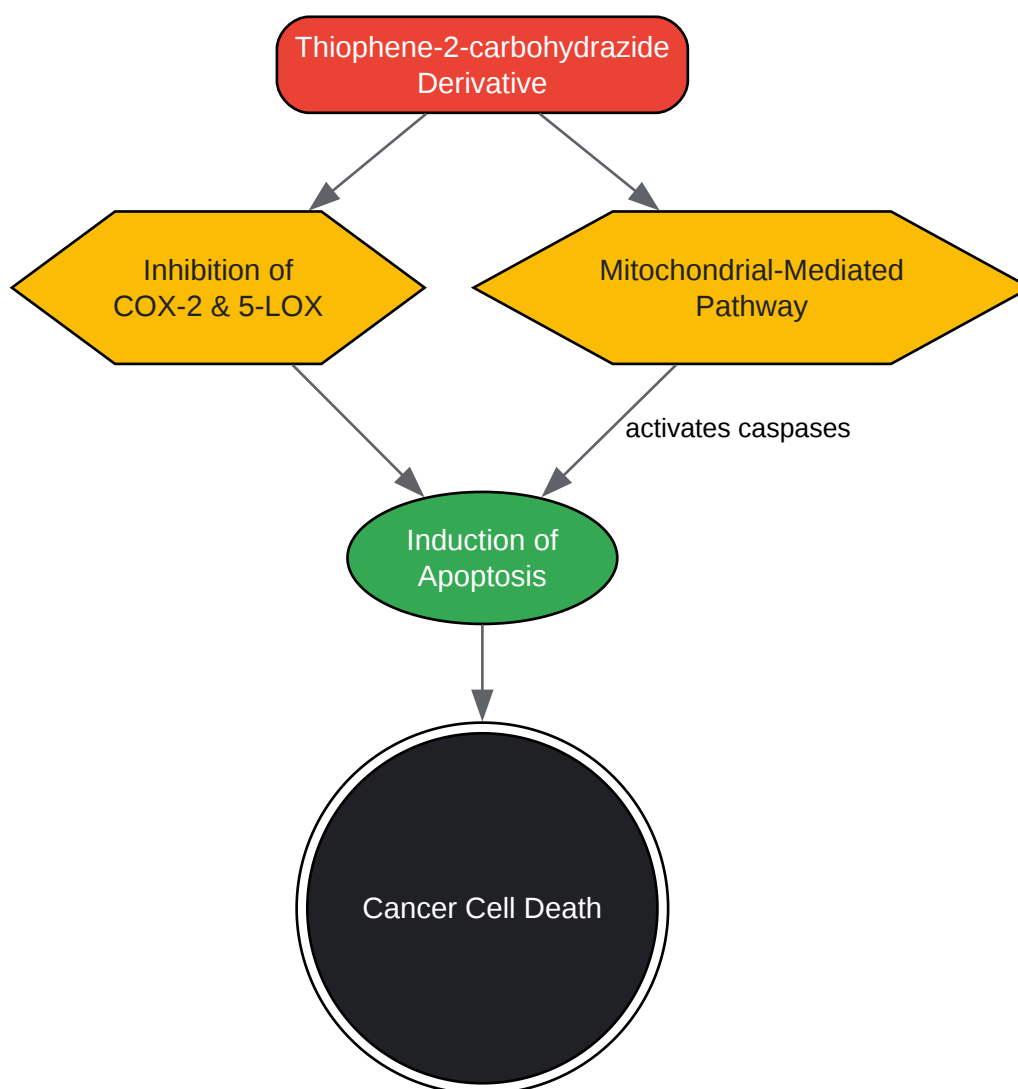
## Visualizing Methodologies and Pathways

To better illustrate the synthesis and mechanisms of action, the following diagrams are provided.



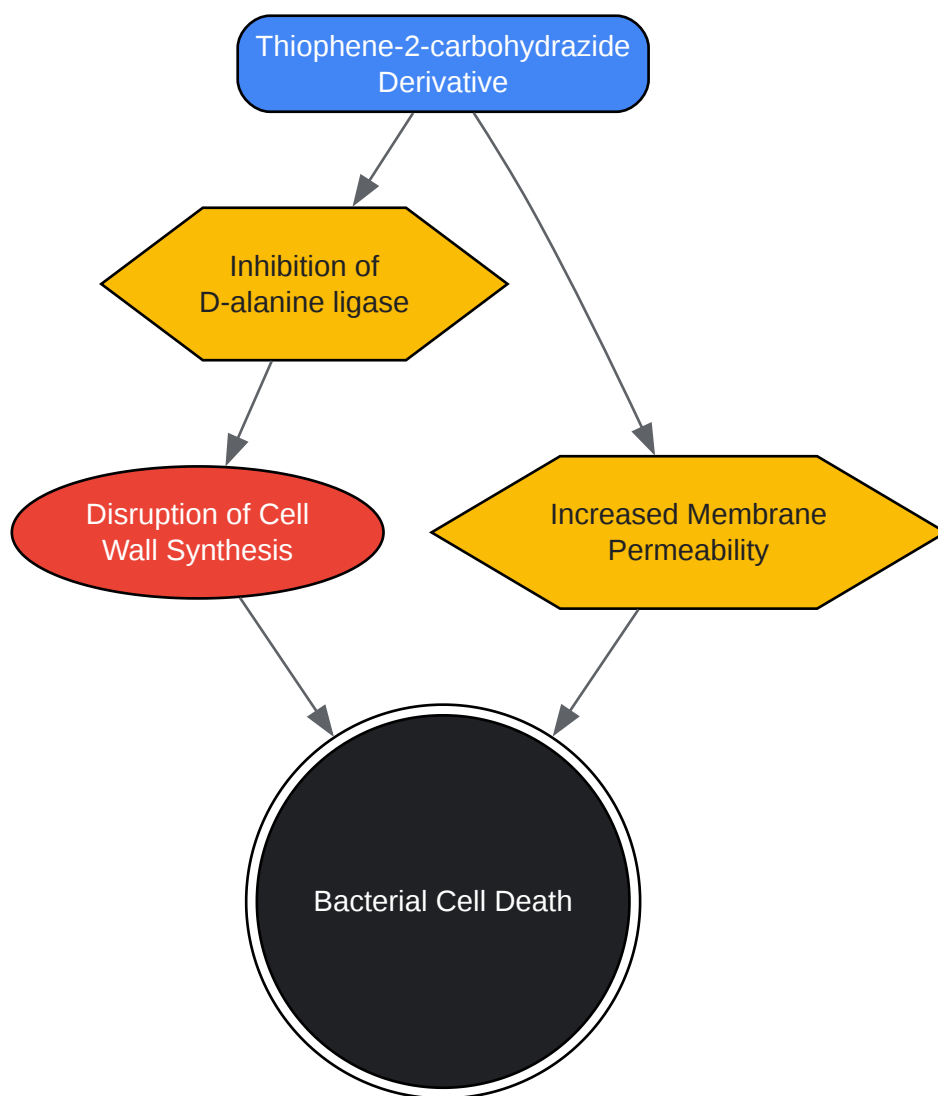
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Caption: General synthesis workflow for **Thiophene-2-carbohydrazide**.



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Caption: Proposed anticancer mechanism of action for derivatives.



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Caption: Proposed antimicrobial mechanism of action for derivatives.

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- To cite this document: BenchChem. [Thiophene-2-carbohydrazide CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b147627#thiophene-2-carbohydrazide-cas-number-and-molecular-weight]

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

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